

Flexinine: An In-depth Technical Guide to Aqueous Solubility and Stability

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Compound of Interest

Compound Name: *Flexinine*
CAS No.: 509-88-6
Cat. No.: B12802360

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive technical overview of the aqueous solubility and stability of **Flexinine**, a novel investigational compound. The data presented herein is intended to guide researchers and drug development professionals in the formulation and handling of **Flexinine** for preclinical and clinical studies. This guide includes detailed experimental protocols, quantitative data summaries, and visual representations of key processes to facilitate a thorough understanding of **Flexinine**'s physicochemical properties in aqueous media.

Aqueous Solubility of Flexinine

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and therapeutic efficacy. This section details the solubility of **Flexinine** in aqueous solutions under various pH and temperature conditions.

Experimental Protocol: Shake-Flask Solubility Assay

The equilibrium solubility of **Flexinine** was determined using the shake-flask method, a standard technique for assessing the solubility of a compound.

Materials:

- **Flexinine** powder
- Phosphate-buffered saline (PBS) at pH 7.4
- Citrate buffer at pH 4.0
- Carbonate-bicarbonate buffer at pH 9.0
- Orbital shaker with temperature control
- 0.22 µm syringe filters
- High-Performance Liquid Chromatography (HPLC) system with a C18 column

Procedure:

- An excess amount of **Flexinine** powder was added to separate vials containing the different buffer solutions (pH 4.0, 7.4, and 9.0).
- The vials were sealed and placed in an orbital shaker set to 200 RPM.
- The samples were agitated at controlled temperatures (4°C, 25°C, and 37°C) for 48 hours to ensure equilibrium was reached.
- After the incubation period, the suspensions were allowed to settle for 30 minutes.
- A sample of the supernatant was carefully withdrawn and filtered through a 0.22 µm syringe filter to remove any undissolved solids.
- The concentration of dissolved **Flexinine** in the filtrate was quantified using a validated HPLC method.
- The experiment was performed in triplicate for each condition.

Solubility Data

The aqueous solubility of **Flexinine** was found to be highly dependent on both pH and temperature. The data is summarized in the table below.

pH	Temperature (°C)	Mean Solubility (µg/mL)	Standard Deviation
4.0	4	152.3	± 8.1
4.0	25	210.5	± 11.2
4.0	37	285.7	± 15.3
7.4	4	45.2	± 3.8
7.4	25	68.9	± 5.1
7.4	37	95.4	± 7.2
9.0	4	5.1	± 0.4
9.0	25	8.7	± 0.6
9.0	37	12.3	± 0.9

Aqueous Stability of Flexinine

Understanding the stability of **Flexinine** in aqueous solutions is crucial for ensuring proper storage, handling, and delivery of the compound. This section outlines the stability of **Flexinine** under various conditions over a 72-hour period.

Experimental Protocol: HPLC-Based Stability Assay

The stability of **Flexinine** in aqueous solution was assessed by monitoring its degradation over time using HPLC.

Materials:

- **Flexinine** stock solution (1 mg/mL in DMSO)
- Phosphate-buffered saline (PBS) at pH 7.4

- Citrate buffer at pH 4.0
- HPLC system with a UV detector
- Incubators set to 25°C and 37°C
- Amber and clear glass vials

Procedure:

- A working solution of **Flexinine** (10 µg/mL) was prepared by diluting the stock solution in the respective aqueous buffers (pH 4.0 and pH 7.4).
- The working solutions were aliquoted into both amber (for protection from light) and clear (for exposure to ambient light) glass vials.
- The vials were stored at two different temperatures: 25°C and 37°C.
- At specified time points (0, 24, 48, and 72 hours), an aliquot was taken from each vial.
- The concentration of the remaining intact **Flexinine** in each sample was determined by HPLC by measuring the peak area at a specific wavelength.
- The percentage of **Flexinine** remaining was calculated relative to the concentration at time 0.
- All experiments were conducted in triplicate.

Stability Data

Flexinine exhibited greater stability at lower pH and when protected from light. The stability data is presented in the tables below.

Table 2.1: Stability of **Flexinine** at 25°C

pH	Condition	% Remaining at 24h	% Remaining at 48h	% Remaining at 72h
4.0	Ambient Light	98.5 ± 1.2	96.8 ± 1.5	94.2 ± 1.8
4.0	Protected from Light	99.8 ± 0.5	99.5 ± 0.7	99.1 ± 0.9
7.4	Ambient Light	92.3 ± 2.1	85.1 ± 2.5	78.6 ± 2.9

| 7.4 | Protected from Light | 97.2 ± 1.3 | 94.6 ± 1.6 | 91.5 ± 2.0 |

Table 2.2: Stability of **Flexinine** at 37°C

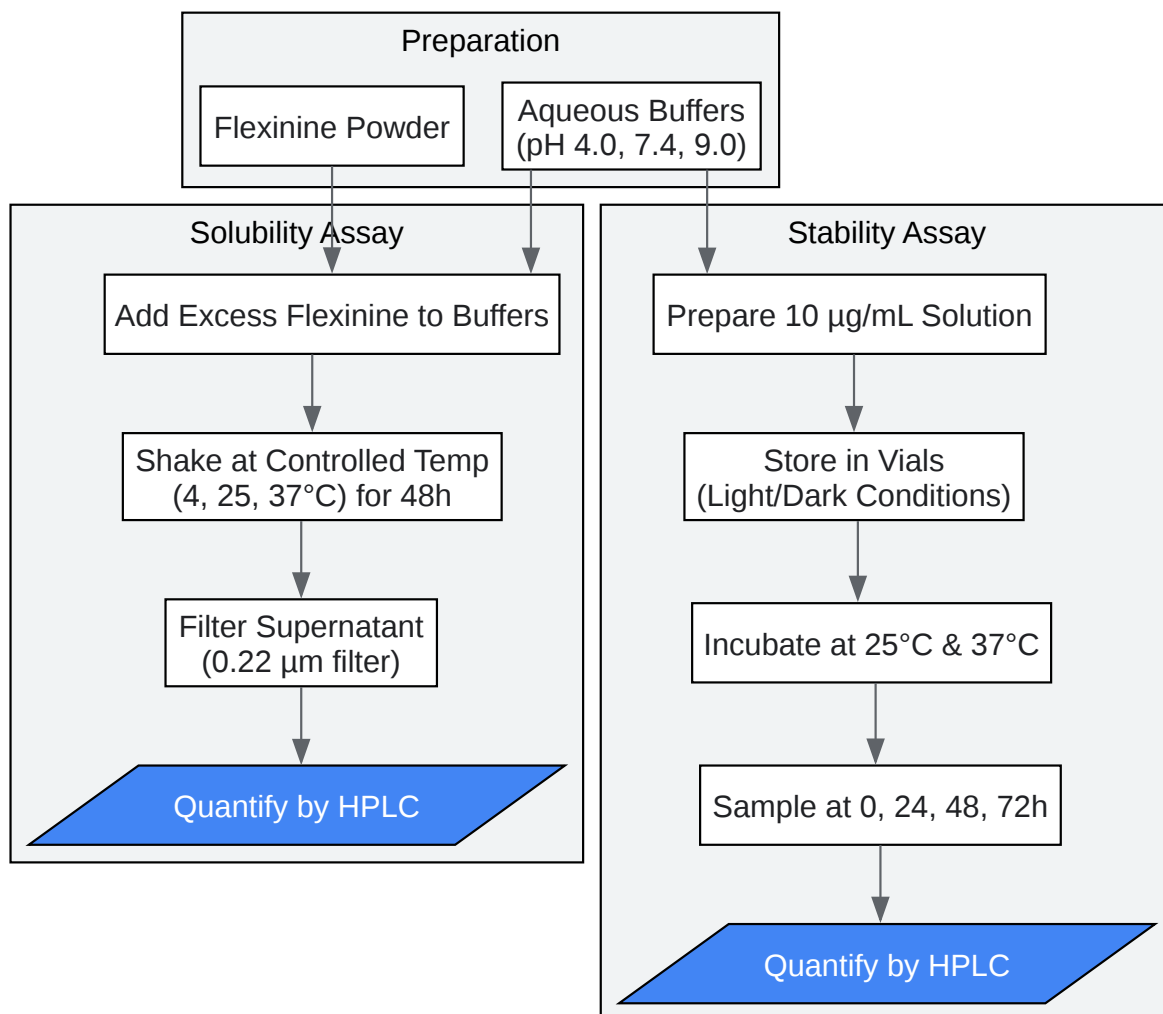
pH	Condition	% Remaining at 24h	% Remaining at 48h	% Remaining at 72h
4.0	Ambient Light	96.2 ± 1.4	92.1 ± 1.7	88.5 ± 2.1
4.0	Protected from Light	99.1 ± 0.8	98.3 ± 1.0	97.6 ± 1.2
7.4	Ambient Light	88.7 ± 2.4	79.2 ± 2.8	69.8 ± 3.2

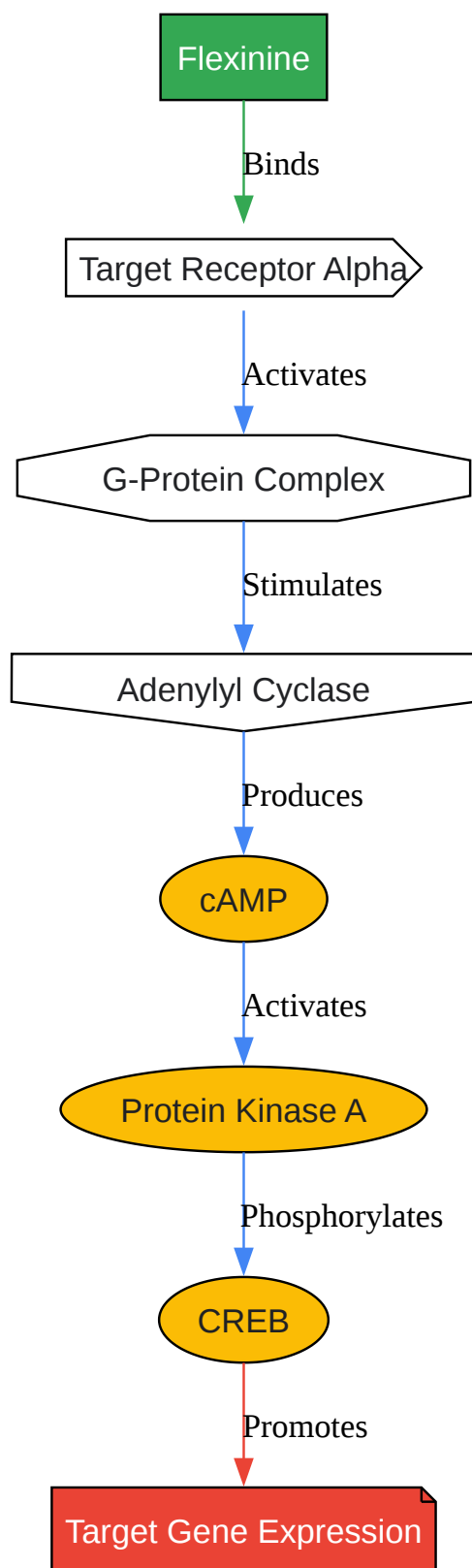
| 7.4 | Protected from Light | 95.4 ± 1.6 | 90.5 ± 1.9 | 85.3 ± 2.3 |

Visualized Workflows and Pathways

To further clarify the experimental processes and the hypothetical mechanism of action of **Flexinine**, the following diagrams are provided.

Experimental Workflow for Solubility and Stability Testing





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